

An In-depth Technical Guide to 3-(4-Hydroxyphenyl)-2-phenylpropanoic Acid

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Compound of Interest

Compound Name: 3-(4-Hydroxyphenyl)-2-phenylpropanoic acid

Cat. No.: B1266518

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CAS Number: 89-23-6

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information on **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid**. It is important to note that while physicochemical data is available from chemical suppliers, detailed experimental protocols, comprehensive biological activity studies, and specific spectral analyses for this compound are not readily available in the public domain. Much of the biological research has been conducted on structurally related isomers and derivatives.

Physicochemical Properties

The known quantitative data for **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid** is summarized in the table below. This information is primarily sourced from chemical supplier databases.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1][2]
Molecular Weight	242.27 g/mol	[1][2]
Boiling Point	401.2 ± 30.0 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	210.6 ± 21.1 °C	[1]
LogP	2.803	[1]
Vapor Pressure	0.0 ± 1.0 mmHg at 25°C	[1]
Refractive Index	1.625	[1]
Topological Polar Surface Area	57.5 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid** (CAS 89-23-6) is not readily available in peer-reviewed literature. However, the synthesis of structurally similar compounds, such as other 3-aryl-2-hydroxy propanoic acid derivatives, has been described. These generally involve multi-step processes that may include:

- Protection of the phenolic hydroxyl group.
- A condensation reaction to form the carbon skeleton.
- Subsequent deprotection and purification steps.

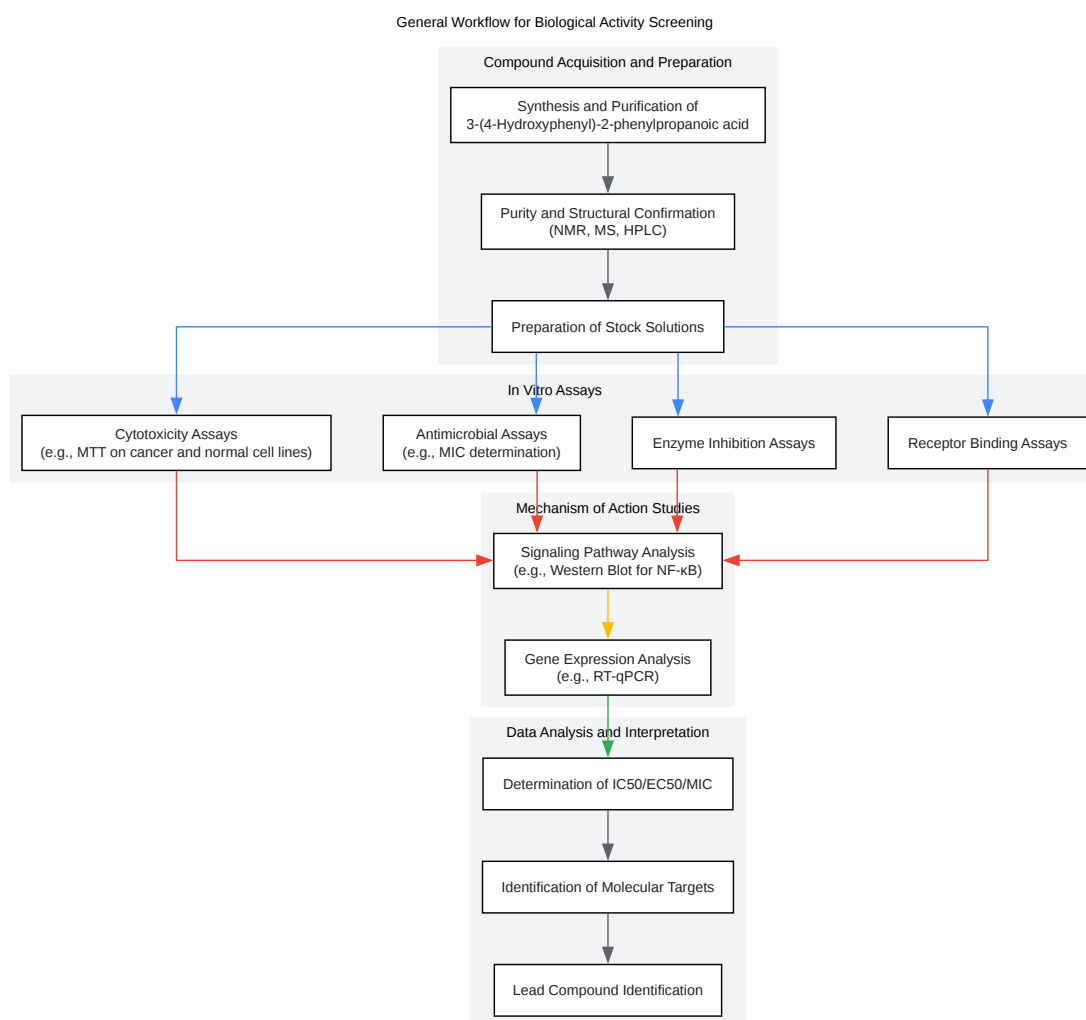
One patented method for producing optically active 3-(4-hydroxyphenyl)propionic acid derivatives involves the asymmetric hydrogenation of a cinnamic acid precursor, followed by deprotection. While not a direct protocol for the target compound, it illustrates a potential synthetic strategy. Researchers seeking to synthesize this compound may need to adapt methodologies from related structures.

Biological Activity and Signaling Pathways

There is a notable lack of direct research on the specific biological and pharmacological activities of **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid**. However, studies on closely related compounds provide insights into potential areas of investigation:

- **Antimicrobial and Antifungal Activity:** Derivatives of 3-((4-hydroxyphenyl)amino)propanoic acid have demonstrated structure-dependent antimicrobial activity against a range of multidrug-resistant bacterial and fungal pathogens.[3][4]
- **Anticancer and Antioxidant Properties:** The same class of 3-((4-hydroxyphenyl)amino)propanoic acid derivatives has also been evaluated for anticancer and antioxidant activities. Certain derivatives were found to reduce the viability of A549 lung cancer cells and suppress cell migration.[4]
- **Anti-inflammatory and Metabolic Effects:** Research on methyl 2-[3-(4-hydroxyphenyl)prop-2-enoylamino]-3-phenylpropanoate, a related phenolic amide ester, has shown it to be a potent inhibitor of inflammatory cytokines in monocyte/macrophage-like cells, potentially through the inhibition of the NF-κB pathway.[5]

Due to the absence of specific studies on **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid**, no signaling pathways can be definitively associated with it at this time. The diagram below illustrates a generalized workflow for screening the biological activity of a novel chemical compound, which would be applicable in the investigation of this molecule.



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Caption: A generalized experimental workflow for assessing the biological activity of a chemical compound.

Spectroscopic Data

Specific, experimentally-derived spectroscopic data (NMR, IR, Mass Spectrometry) for **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid** (CAS 89-23-6) is not available in public spectral databases. The available spectra are for related isomers, which would not be representative of the target compound. For definitive structural confirmation and characterization, researchers would need to perform these analyses on a synthesized and purified sample.

In summary, **3-(4-Hydroxyphenyl)-2-phenylpropanoic acid** is a compound for which basic physicochemical properties are known, but a comprehensive scientific profile is lacking. The biological activities of its structural relatives suggest that it may hold potential as a subject for further research in antimicrobial, anticancer, and anti-inflammatory applications. Future studies are required to elucidate its synthesis, specific biological functions, and mechanisms of action.

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